

# physical and chemical properties of delta-Guaiene

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## Compound of Interest

Compound Name: *delta-Guaiene*

Cat. No.: B1206229

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## δ-Guaiene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Delta-guaiene** ( $\delta$ -guaiene) is a naturally occurring bicyclic sesquiterpene hydrocarbon with the molecular formula  $C_{15}H_{24}$ .<sup>[1][2][3]</sup> It is a constituent of various plant essential oils, notably patchouli oil and agarwood.<sup>[1][4]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of  $\delta$ -guaiene, detailed experimental protocols for its isolation, and an exploration of its potential biological activities, with a focus on its role as a platelet aggregation inhibitor. All quantitative data is summarized for clarity, and key processes are visualized using logical diagrams.

## Physicochemical Properties

**Delta-guaiene** is a liquid at room temperature with a characteristic woody and smoky aroma.<sup>[2]</sup> Its physicochemical properties are summarized in the tables below.

## Table 1: General and Physical Properties of $\delta$ -Guaiene

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[1][2][3]
Molecular Weight	204.35 g/mol	[1][2][5][6]
CAS Number	3691-11-0	[1][2][5][7]
Appearance	Colorless to pale yellow liquid	
Boiling Point	274.00 to 275.00 °C @ 760.00 mm Hg	[5]
Density	Not available	
Refractive Index	Not available	
Optical Rotation	Not available	

## Table 2: Spectroscopic Data for δ-Guaiene

While comprehensive, publicly available <sup>1</sup>H and <sup>13</sup>C NMR spectral data for δ-guaiene are limited, the following provides a summary of its mass spectrometry characteristics.

Spectroscopic Data	Description
Mass Spectrometry (MS)	The GC-MS profile of δ-guaiene shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is characteristic of a sesquiterpene hydrocarbon.

## Experimental Protocols

### Isolation of δ-Guaiene from Patchouli Oil by Vacuum Fractional Distillation

This protocol describes a method for the isolation of δ-guaiene from crude patchouli oil. The procedure is based on the principle of separating compounds based on their boiling points under reduced pressure.

**Materials and Equipment:**

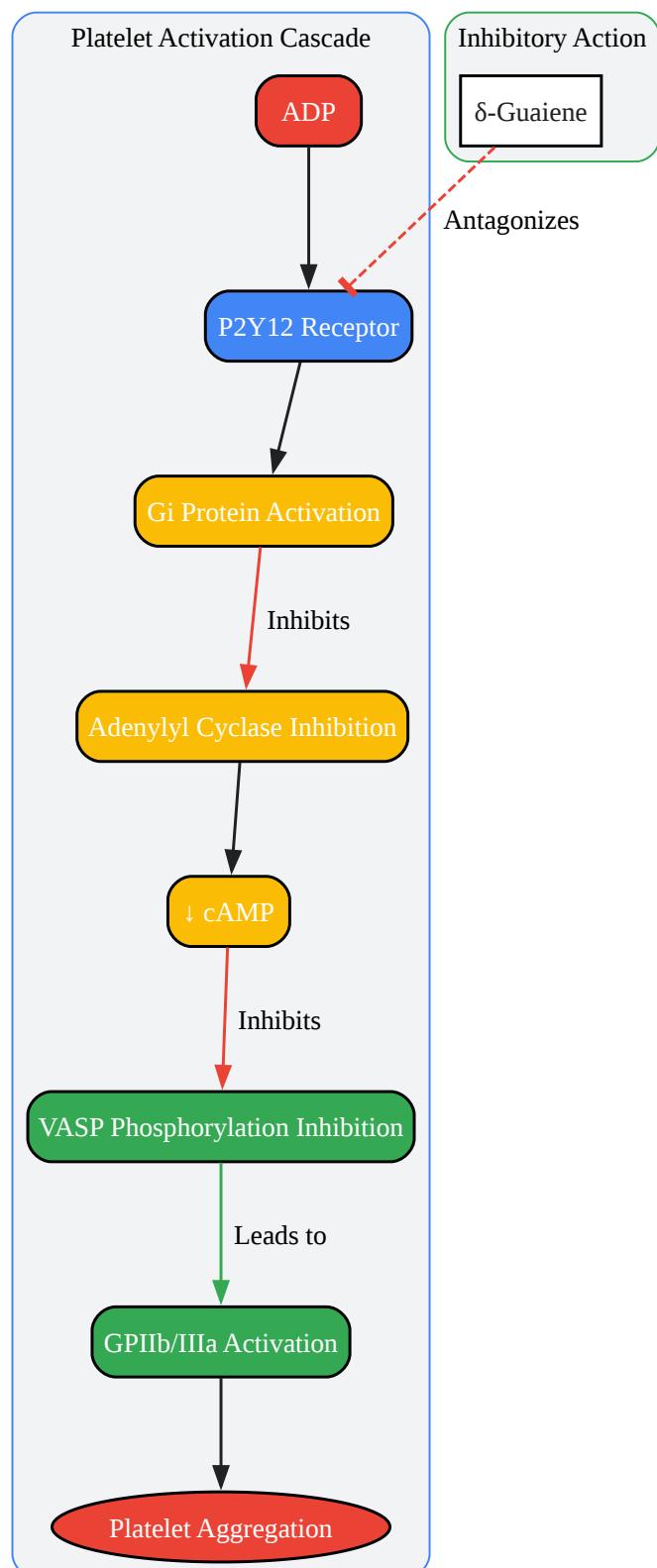
- Crude patchouli oil
- Vacuum fractional distillation apparatus (e.g., BR 36-100 Spinning Band Distillation System)
- Heating mantle
- Vacuum pump
- Receiving flasks
- Gas chromatography-mass spectrometry (GC-MS) for fraction analysis

**Procedure:**

- Preparation: Charge the boiling flask of the vacuum fractional distillation apparatus with 100 mL of crude patchouli oil.
- System Setup: Assemble the distillation column and connect it to the vacuum pump and receiving flasks.
- Distillation Parameters: Set the distillation parameters, including vacuum pressure, boiling temperature ranges, reflux ratio, and condenser temperature. For the isolation of  $\delta$ -guaiene, a temperature range of 274–281 °C is targeted.
- Fraction Collection: Begin the distillation process. Collect the fraction that distills over within the 274–281 °C temperature range. This fraction is expected to be enriched in  $\delta$ -guaiene.
- Analysis: Analyze the collected fraction using GC-MS to determine the purity of  $\delta$ -guaiene. The retention time and mass spectrum should be compared with a known standard for confirmation.

**Logical Workflow for  $\delta$ -Guaiene Isolation**



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